

# An In-depth Technical Guide to Cleavable Linkers in Antibody-Drug Conjugates

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## Compound of Interest

Compound Name: 4-Pentynoyl-Val-Ala-PAB

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## Introduction

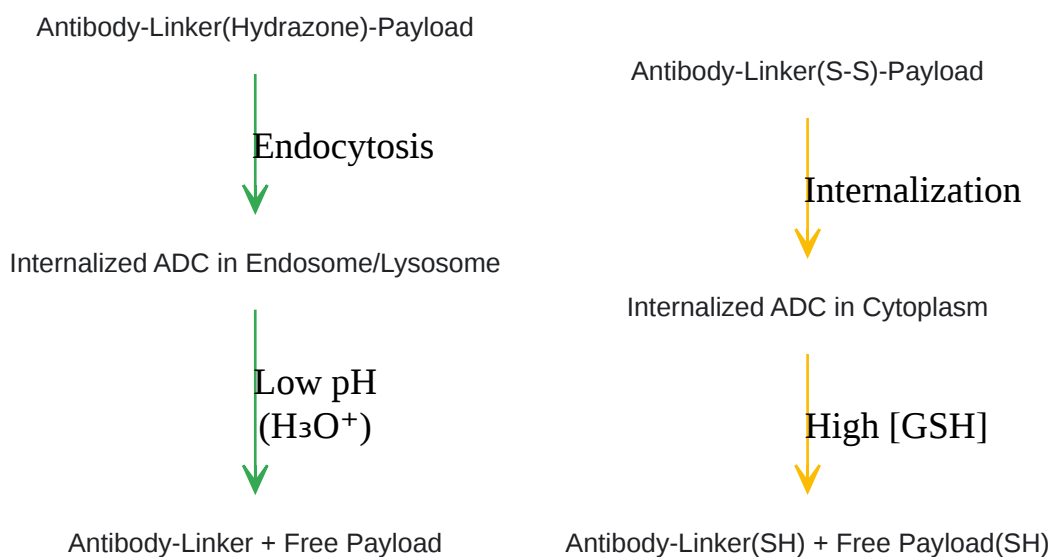
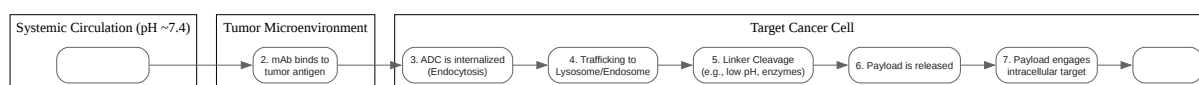
Antibody-drug conjugates (ADCs) represent a paradigm of targeted cancer therapy, designed to selectively deliver highly potent cytotoxic agents to tumor cells while minimizing systemic toxicity.[1] This sophisticated therapeutic modality hinges on the synergistic interplay of three core components: a monoclonal antibody (mAb) for precise targeting of tumor-associated antigens, a potent cytotoxic payload, and a chemical linker that bridges the two. The linker is a critical determinant of an ADC's efficacy and safety, governing its stability in circulation and the mechanism of payload release at the target site.[2]

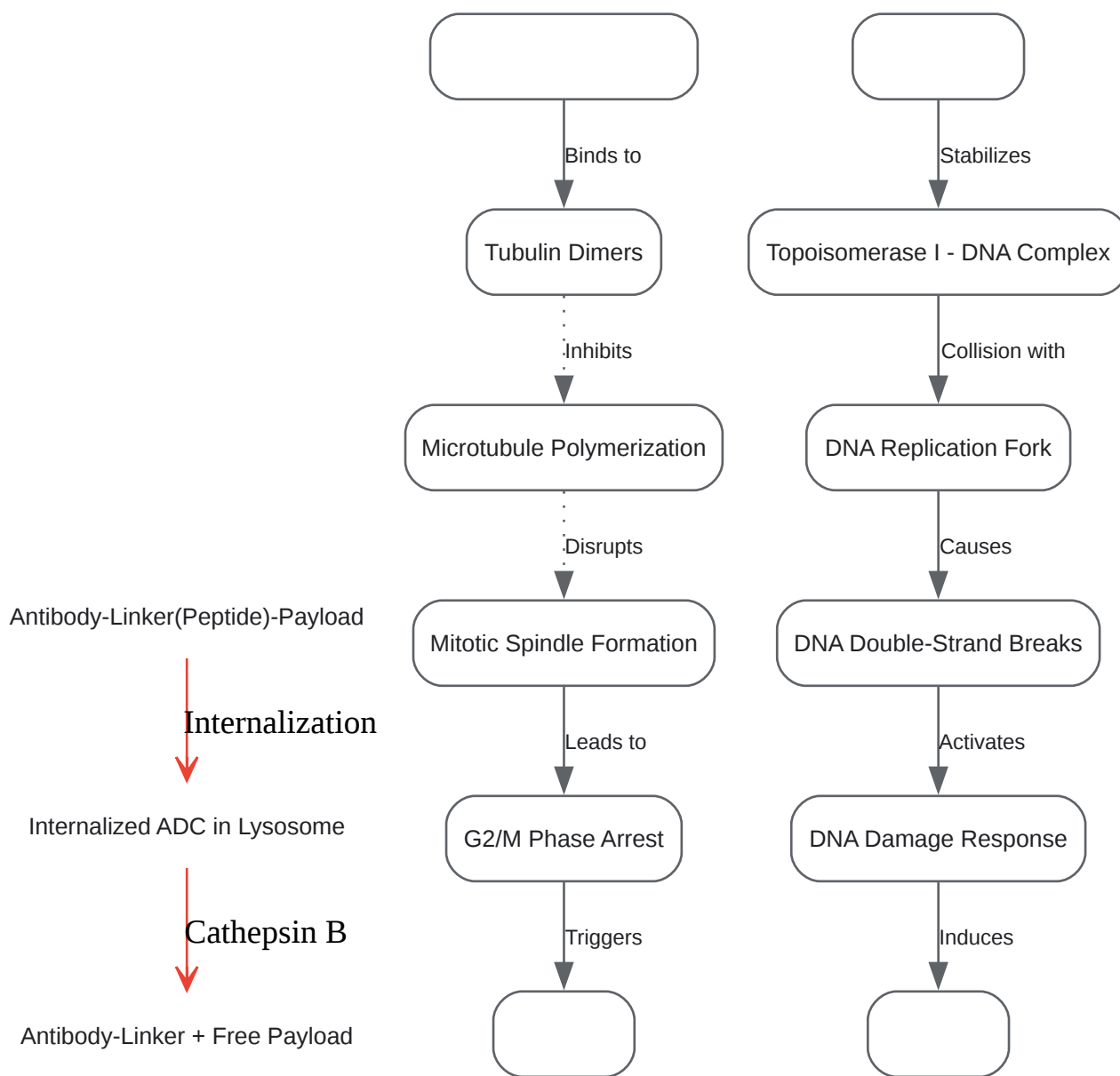
Cleavable linkers are a predominant class of linkers utilized in both clinically approved and investigational ADCs.[3] These linkers are engineered to be stable in the systemic circulation but are susceptible to cleavage within the tumor microenvironment or inside cancer cells, triggered by specific physiological conditions.[4] This controlled release of the cytotoxic payload is paramount for maximizing on-target efficacy and mitigating off-target toxicities. This technical guide provides a comprehensive overview of the core principles of cleavable linkers in ADCs,

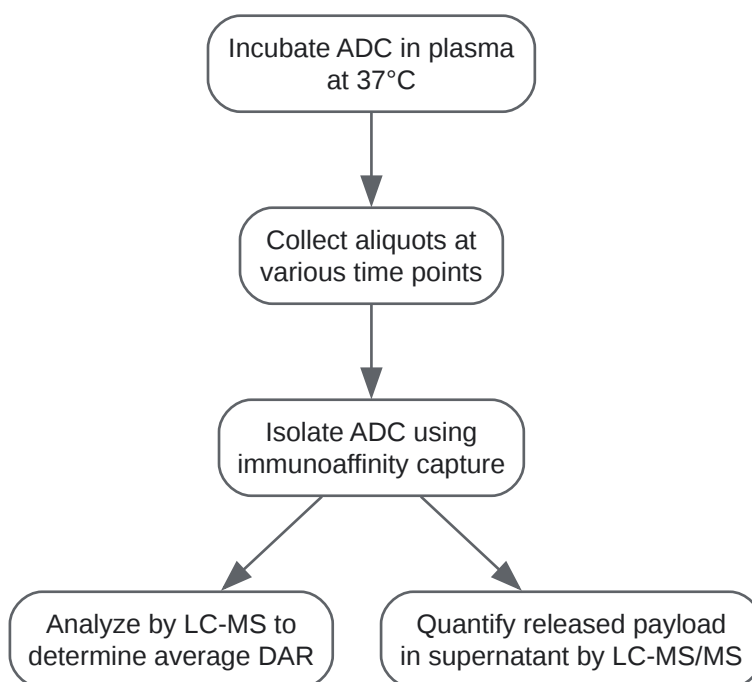
detailing their types, mechanisms of action, and the experimental protocols used for their evaluation.

## The General Mechanism of Action of ADCs with Cleavable Linkers

The therapeutic journey of an ADC with a cleavable linker involves a sequence of highly orchestrated events, beginning with systemic administration and culminating in the targeted destruction of cancer cells.







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## References

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